

Application Notes and Protocols for Safe Handling of Carbofuran Phenol

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Compound of Interest

Compound Name: 2,3-Dihydro-2,2-dimethyl-7-benzofuranol

Cat. No.: B074064

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Introduction and Scope

This document provides detailed laboratory safety protocols for handling Carbofuran phenol (2,2-Dimethyl-3H-benzofuran-7-ol). Carbofuran phenol is a metabolite of the highly toxic carbamate pesticide, Carbofuran.[1] Due to its relation to Carbofuran and its phenolic structure, this compound must be handled with extreme caution. Phenol itself is highly corrosive, can cause severe burns that may not be immediately painful, and can be rapidly absorbed through the skin, leading to systemic toxicity affecting the central nervous system, liver, and kidneys.[2] [3] Similarly, Carbofuran is fatal if swallowed or inhaled and can be absorbed through the skin, primarily affecting the nervous system.[4][5][6]

These application notes are intended to establish standardized procedures to minimize exposure risk and ensure a safe laboratory environment. Adherence to these protocols is mandatory for all personnel working with this compound.

Hazard Identification and Quantitative Data

Carbofuran phenol poses significant health risks. It is classified as a weak organic acid and can cause skin and serious eye irritation.[7][8] The primary hazards are associated with its phenolic nature and its origin as a metabolite of the toxic pesticide Carbofuran.

Key Hazards:

- **Acute Toxicity:** While specific data for Carbofuran phenol is limited, the parent compound, Carbofuran, is fatal if swallowed, inhaled, or in contact with skin.[\[4\]](#)[\[9\]](#)
- **Skin and Eye Damage:** Phenolic compounds are corrosive and can cause severe chemical burns to the skin and permanent eye damage.[\[2\]](#)[\[3\]](#) Phenol has a local anesthetic effect, meaning initial contact may not cause pain, delaying response to exposure.[\[2\]](#)[\[3\]](#)
- **Systemic Toxicity:** Rapidly absorbed through the skin, it can lead to systemic effects on the central nervous system, liver, and kidneys.[\[2\]](#)[\[10\]](#)
- **Inhalation Hazard:** Vapors or aerosols can be harmful if inhaled.[\[4\]](#)

Quantitative Data Summary:

Property	Value	Reference
Chemical Name	2,2-Dimethyl-3H-benzofuran-7-ol	[11]
Synonyms	Carbofuran-phenol	[11]
CAS Number	1563-38-8	[12]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[12]
Molecular Weight	164.20 g/mol	[12]
Physical State	Crystalline solid	[1]
GHS Hazard Statements	H315: Causes skin irritation H317: May cause an allergic skin reaction H319: Causes serious eye irritation	[8]
GHS Precautionary Statements	P280: Wear protective gloves P302+P352: IF ON SKIN: Wash with plenty of water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]

Experimental Protocols

Required Engineering Controls

- Chemical Fume Hood: All work involving Carbofuran phenol, including weighing, preparing solutions, and transfers, must be conducted inside a certified chemical fume hood to minimize inhalation exposure.[2][10]
- Safety Shower and Eyewash Station: An ANSI-approved safety shower and eyewash station must be unobstructed and accessible within a 10-second travel time from the work area.[2][3] All personnel must know their location and how to operate them.[10]

Personal Protective Equipment (PPE) Protocol

A complete PPE ensemble is required before entering the designated work area.

- **Body Protection:** Wear a long-sleeved, fully buttoned lab coat over long pants and closed-toe shoes.[\[10\]](#)[\[13\]](#) For tasks with a high risk of splashing, a chemical-resistant apron (neoprene or butyl rubber) must be worn over the lab coat.[\[3\]](#)[\[10\]](#)
- **Hand Protection:** Double-gloving is mandatory. Wear two pairs of nitrile gloves or a thicker (8mil) nitrile glove for incidental contact.[\[10\]](#) For direct handling or when working with concentrated solutions, use utility-grade neoprene or butyl rubber gloves over an inner nitrile glove.[\[3\]](#)[\[10\]](#) Gloves must be changed immediately if contamination is suspected.[\[13\]](#)
- **Eye and Face Protection:** Chemical splash goggles are required at all times.[\[2\]](#) When there is a significant splash hazard, a face shield must be worn in addition to the goggles.[\[10\]](#)[\[13\]](#)

Safe Handling and Storage Protocol

- **Designated Area:** All work with Carbofuran phenol must be performed in a designated and clearly labeled area within a fume hood.[\[13\]](#)
- **Purchasing:** Purchase the smallest quantity of the chemical necessary for the planned experiments to minimize stored inventory.[\[13\]](#)
- **Transportation:** When moving Carbofuran phenol, use a shatter-resistant, sealed secondary container.[\[13\]](#)
- **Weighing and Transfers:**
 - Perform all manipulations within a chemical fume hood.[\[10\]](#)
 - Use disposable equipment where possible to minimize cleaning.
 - Keep containers tightly sealed when not in use.[\[13\]](#)
- **Storage:**

- Store Carbofuran phenol in a cool, dry, well-ventilated area, away from heat or ignition sources.[2][5]
- Ensure the container is tightly closed and stored below eye level.[10][13]
- Store away from incompatible materials such as strong oxidizers (peroxides, nitrates), strong bases, and chemically active metals.[5][6][13]
- Decontamination: After work is complete, wipe down the designated work area and any equipment with a soap and water solution.[13]

Spill and Emergency Protocols

General Rule: Never work alone when handling Carbofuran phenol.[3]

For Small Spills (<50 mL or small solid amount):

- Ensure appropriate PPE is worn before cleaning.[14]
- Absorb liquid spills with paper towels, vermiculite, or other non-combustible absorbent material.[2][14] For solid spills, use a clean shovel to place the material into a dry container.
[7]
- Place the absorbent material or solid waste into a sealed, labeled hazardous waste container.[2]
- Decontaminate the spill area with soap and water.
- Report the incident to the laboratory supervisor.

For Large Spills (>50 mL or heated material):

- Evacuate the laboratory immediately.[2]
- Alert others in the vicinity and close the laboratory doors.[2]
- Contact the institution's Environmental Health & Safety (EHS) department and follow their instructions.

First Aid Protocol:

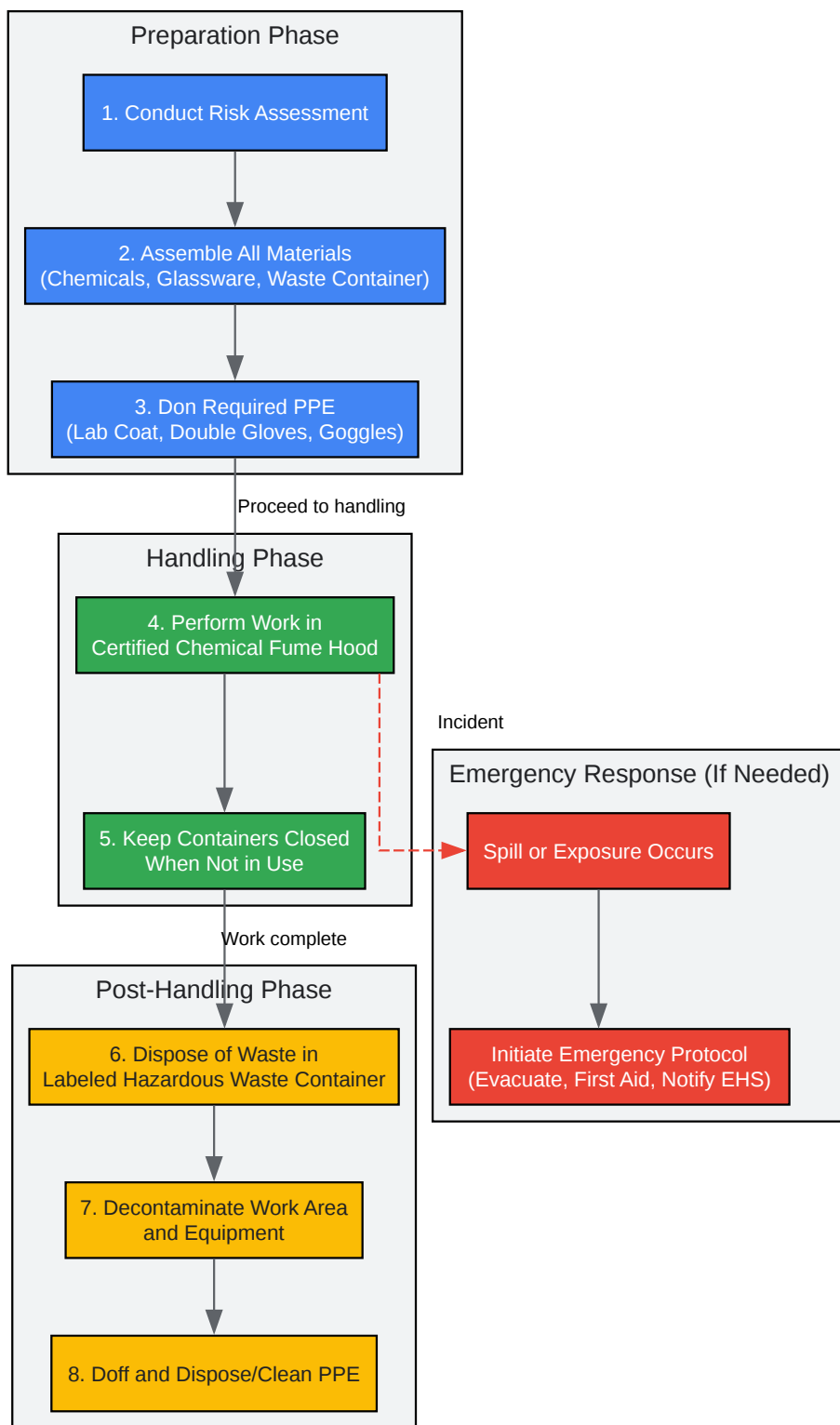
- Skin Exposure:
 - IMMEDIATELY remove all contaminated clothing, including watches and belts.[3]
 - Rapidly wipe the exposed area with gauze soaked in low-molecular-weight polyethylene glycol (PEG 300 or PEG 400).[3][14] Continue this process with fresh gauze until the odor of phenol is no longer detectable.[3]
 - If PEG is unavailable, flush the affected area with a high-density drenching of water from a safety shower for at least 15 minutes.[14] Lesser amounts of water can dilute the phenol and increase the absorption area.[14]
 - Seek immediate medical attention.[9]
- Eye Exposure:
 - Immediately flush the eyes with copious amounts of water at an eyewash station for at least 15 minutes, holding the eyelids open.[2][3]
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.[2]
- Inhalation:
 - Move the affected person to fresh air.[2]
 - Seek immediate medical attention.[10]
- Ingestion:
 - Do NOT induce vomiting.[15]
 - If the person is conscious, rinse their mouth with water.[8]
 - Seek immediate medical attention.[2][6]

Waste Disposal Protocol

- All solid and liquid waste containing Carbofuran phenol must be collected as hazardous waste.
- Collect waste in a clearly labeled, sealed container that is compatible with the chemical.[2]
- Store the waste container in a designated secondary containment area away from incompatible materials.[13]
- Do not dispose of Carbofuran phenol waste down the drain or in regular trash.[13]
- Contact your institution's EHS department for proper disposal procedures.[13]

Visualized Workflow

The following diagram outlines the standard workflow for safely handling Carbofuran phenol in a laboratory setting.



Standard Operating Procedure for Carbofuran Phenol

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Caption: Workflow for safe laboratory handling of Carbofuran phenol.

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